

Essential Safety and Logistical Information for Handling Pomotrelvir

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pomotrelvir

Cat. No.: B12783405

[Get Quote](#)

For researchers, scientists, and drug development professionals engaged in the study of **Pomotrelvir**, a selective and competitive covalent inhibitor of the SARS-CoV-2 main protease (Mpro), adherence to strict safety protocols is paramount to ensure personal safety and prevent environmental contamination.[1][2] This document provides essential, immediate safety and logistical information, including operational and disposal plans for handling **Pomotrelvir**.

Hazard Identification and Classification

Pomotrelvir is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3] All personnel handling this compound should be thoroughly familiar with its potential hazards.

Hazard Classification	Description	Precautionary Statement Codes
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.	H302
Acute Aquatic Toxicity (Category 1)	Very toxic to aquatic life.	H400
Chronic Aquatic Toxicity (Category 1)	Very toxic to aquatic life with long lasting effects.	H410

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Pomotrelvir** to minimize exposure risk.

PPE Item	Standard	Purpose
Gloves	Chemical-resistant (e.g., nitrile)	To prevent skin contact. Double gloving is recommended when there is a potential for leaking or splashing.[4]
Gown	Disposable, low-permeability fabric with tight-fitting cuffs	To protect skin and clothing from contamination.[5]
Eye Protection	Safety glasses with side shields or goggles	To prevent eye contact from splashes or aerosols.
Respiratory Protection	N95 respirator or equivalent	To be used when handling the powder form or if aerosol generation is possible to avoid inhalation.[6]

Operational Handling Procedures

All handling of **Pomotrelvir** should be conducted in a designated controlled area, such as a chemical fume hood or a biological safety cabinet, to contain any dust or aerosols.[3][4]

Workflow for Safe Handling of **Pomotrelvir**



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Pomotrelvir**, from preparation to disposal.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a Safety Data Sheet (SDS) for **Pomotrelvir** is readily accessible.[\[3\]](#)
 - Don the appropriate PPE as specified in the table above.
 - Prepare the handling area (e.g., chemical fume hood) by lining the work surface with absorbent, disposable bench paper.
- Handling:
 - Avoid the formation of dust and aerosols.[\[3\]](#)
 - Use only in areas with appropriate exhaust ventilation.[\[3\]](#)
 - Do not eat, drink, or smoke when using this product.[\[3\]](#)
 - Wash hands thoroughly after handling.[\[3\]](#)
- Storage:
 - Keep the container tightly sealed in a cool, well-ventilated area.[\[3\]](#)
 - Store at -20°C for powder form or -80°C when in solvent.[\[3\]](#)
 - Keep away from direct sunlight and sources of ignition.[\[3\]](#)

First Aid Measures

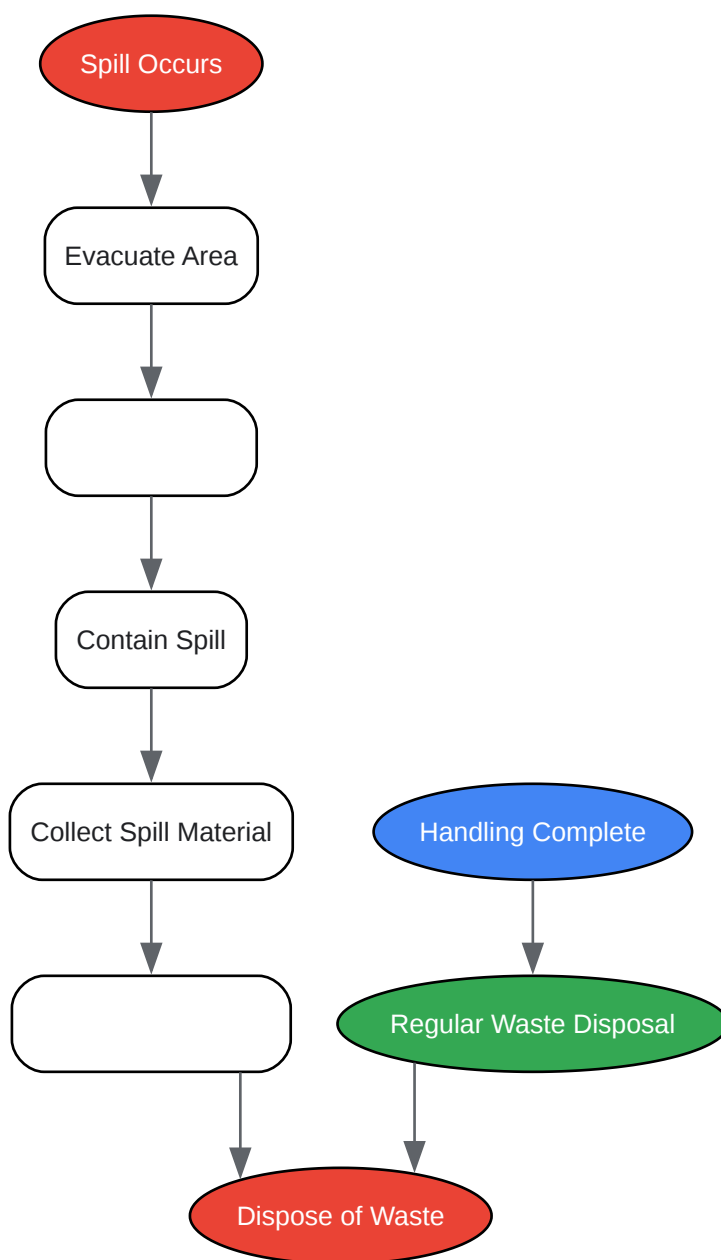
In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids apart. Remove contact lenses if present and easy to do. Seek prompt medical attention.[3]
Skin Contact	Remove contaminated clothing and shoes. Rinse skin thoroughly with large amounts of water. Call a physician.[3]
Inhalation	Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Call a physician or poison control center immediately.[3]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential to prevent contamination.

Logical Flow for Spill and Disposal Management



[Click to download full resolution via product page](#)

Caption: Logical flow for managing spills and routine waste disposal of **Pomotrelvir**.

Spill Response:

- Evacuate the immediate area and alert others.
- Don appropriate PPE, including respiratory protection.

- Contain the spill using absorbent materials.
- Carefully collect the spilled material and contaminated absorbents into a labeled, sealed container for hazardous waste.
- Decontaminate the spill area with an appropriate cleaning agent.
- Dispose of all contaminated materials as hazardous waste.

Waste Disposal:

- All waste materials, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous waste.
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3]
- Avoid release to the environment.[3] Collect any spillage.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Evaluation of in vitro antiviral activity of SARS-CoV-2 Mpro inhibitor pomotrelvir and cross-resistance to nirmatrelvir resistance substitutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Pomotrelvir|2713437-86-4|MSDS [dcchemicals.com]
- 4. safety.duke.edu [safety.duke.edu]
- 5. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Personal Protective Equipment and Antiviral Drug Use during Hospitalization for Suspected Avian or Pandemic Influenza1 - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Pomotrelvir]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12783405#personal-protective-equipment-for-handling-pomotrelvir]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com